

Physical characteristics of ethyl 1-(pyrimidin-2-yl)piperidine-4-carboxylate

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Compound of Interest

Compound Name: *Ethyl 1-pyrimidin-2-yl-piperidine-4-carboxylate*

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Technical Guide: Ethyl 1-(pyrimidin-2-yl)piperidine-4-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 1-(pyrimidin-2-yl)piperidine-4-carboxylate is a heterocyclic organic compound featuring a pyrimidine ring linked to a piperidine-4-carboxylate ethyl ester moiety. Its chemical structure suggests potential for diverse chemical reactions and biological interactions, making it a compound of interest in medicinal chemistry and drug discovery. The presence of the pyrimidine and piperidine scaffolds, which are common in pharmacologically active molecules, indicates its potential as a building block for the synthesis of novel therapeutic agents. This document provides a summary of its known physical characteristics and synthesis, based on available data.

Chemical and Physical Properties

Limited experimentally determined physical data for ethyl 1-(pyrimidin-2-yl)piperidine-4-carboxylate is available in the public domain. The compound is described as a colorless oil.^[1] Predicted and known properties are summarized below.

Property	Value	Source
Molecular Formula	$C_{12}H_{17}N_3O_2$	-
Molecular Weight	235.28 g/mol	-
CAS Number	111247-60-0	-
Appearance	Colorless oil	[1]
Mass Spectrum (ESI+)	$[M+H]^+ = 236.0$	[1]
Predicted Boiling Point	$373.4 \pm 52.0 \text{ } ^\circ\text{C}$	-
Predicted Density	$1.163 \pm 0.06 \text{ g/cm}^3$	-

Synthesis

A documented method for the synthesis of ethyl 1-(pyrimidin-2-yl)piperidine-4-carboxylate involves the reaction of 2-chloropyrimidine with ethyl 4-piperidinecarboxylate.

Experimental Protocol:

The synthesis is typically carried out by refluxing a mixture of 2-chloropyrimidine and ethyl 4-piperidinecarboxylate in a suitable solvent, such as toluene.[\[1\]](#)

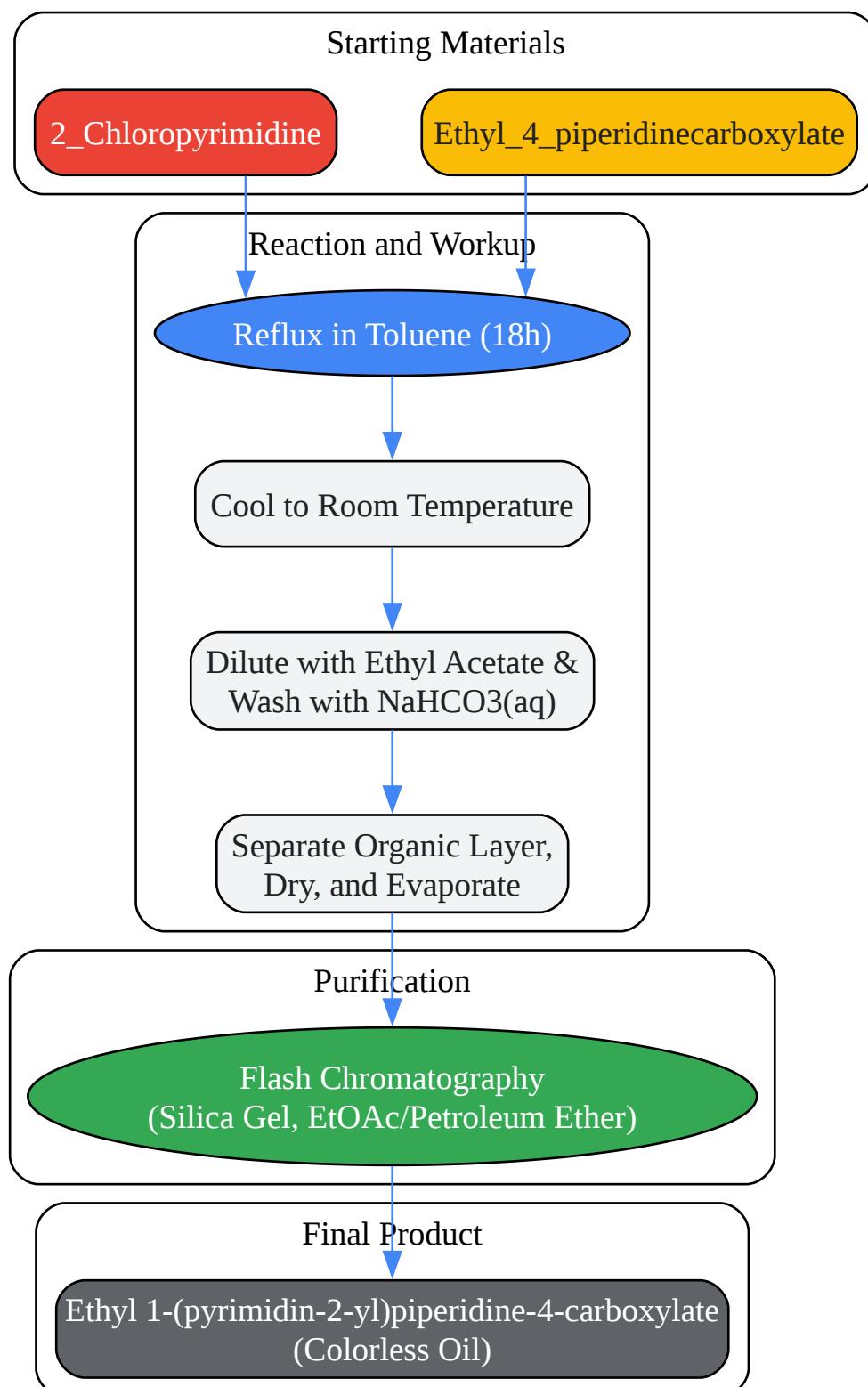
Materials:

- 2-Chloropyrimidine
- Ethyl 4-piperidinecarboxylate
- Toluene
- Saturated aqueous sodium bicarbonate
- Ethyl acetate
- Petroleum ether
- Silica gel

Procedure:

- A mixture of 2-chloropyrimidine (e.g., 20 mmol) and ethyl 4-piperidinecarboxylate (e.g., 30 mmol) in toluene (e.g., 10 mL) is heated to reflux for approximately 18 hours.[1]
- Upon completion of the reaction, the mixture is cooled to room temperature.[1]
- The cooled mixture is diluted with ethyl acetate and washed with a saturated aqueous solution of sodium bicarbonate.[1]
- The organic layer is separated, dried, and the solvent is removed under reduced pressure.[1]
- The resulting residue is purified by flash chromatography on silica gel, using an eluent such as a 40/60 (v/v) mixture of ethyl acetate and petroleum ether.[1]
- This process yields ethyl 1-(pyrimidin-2-yl)piperidine-4-carboxylate as a colorless oil.[1] A reported yield for this synthesis is 81%. [1]

Logical Workflow for Synthesis

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Caption: Synthetic workflow for ethyl 1-(pyrimidin-2-yl)piperidine-4-carboxylate.

Biological Activity and Signaling Pathways

Currently, there is no publicly available information regarding the specific biological activity, mechanism of action, or involvement in any signaling pathways for ethyl 1-(pyrimidin-2-yl)piperidine-4-carboxylate. While the pyrimidine and piperidine moieties are present in numerous biologically active compounds, the specific pharmacological profile of this compound has not been characterized in the literature. Further research and screening are required to elucidate its potential therapeutic applications.

Conclusion

Ethyl 1-(pyrimidin-2-yl)piperidine-4-carboxylate is a readily synthesizable compound with a chemical structure that suggests potential for further derivatization and exploration in drug discovery programs. While its fundamental chemical and physical properties are partially characterized, a significant gap exists in the understanding of its biological effects. This technical guide summarizes the current knowledge and highlights the need for future research to determine the pharmacological profile of this compound.

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References

- 1. Piperidine Derivatives: Recent Advances in Synthesis and Pharmacological Applications - PMC [pmc.ncbi.nlm.nih.gov]
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